

Application Notes and Protocols for Reactions with Tetrabutylammonium Diphenylphosphinate

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Compound of Interest

Compound Name: *Tetrabutylammonium
diphenylphosphinate*

Cat. No.: *B056941*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Tetrabutylammonium Diphenylphosphinate** in organic synthesis, with a focus on its application as an additive in Stille cross-coupling reactions. The information is intended for researchers in academia and industry, particularly those involved in synthetic chemistry and drug development.

Introduction

Tetrabutylammonium diphenylphosphinate, a quaternary ammonium salt, has emerged as a valuable reagent in contemporary organic synthesis. While its primary cited application is in the synthesis of the potent antiviral agent (-)-Macrolactin A via a Stille cross-coupling reaction, its utility extends to other palladium-catalyzed transformations where it primarily acts as a tin scavenger.[1][2] The diphenylphosphinate anion can sequester tin byproducts that may otherwise inhibit the palladium catalyst, leading to improved reaction yields and catalyst turnover.[2] This document provides detailed experimental setups and protocols based on literature precedents.

Chemical Properties

Property	Value
Molecular Formula	C ₂₈ H ₄₆ NO ₂ P
Molecular Weight	459.64 g/mol
Appearance	White to off-white solid
Synonyms	N,N,N-Tributyl-1-butanaminium Diphenylphosphinate

Applications in Stille Cross-Coupling Reactions

The Stille cross-coupling is a powerful carbon-carbon bond-forming reaction between an organostannane and an organic electrophile, catalyzed by a palladium complex.

Tetrabutylammonium diphenylphosphinate is often employed as an additive to enhance the efficiency of these reactions.

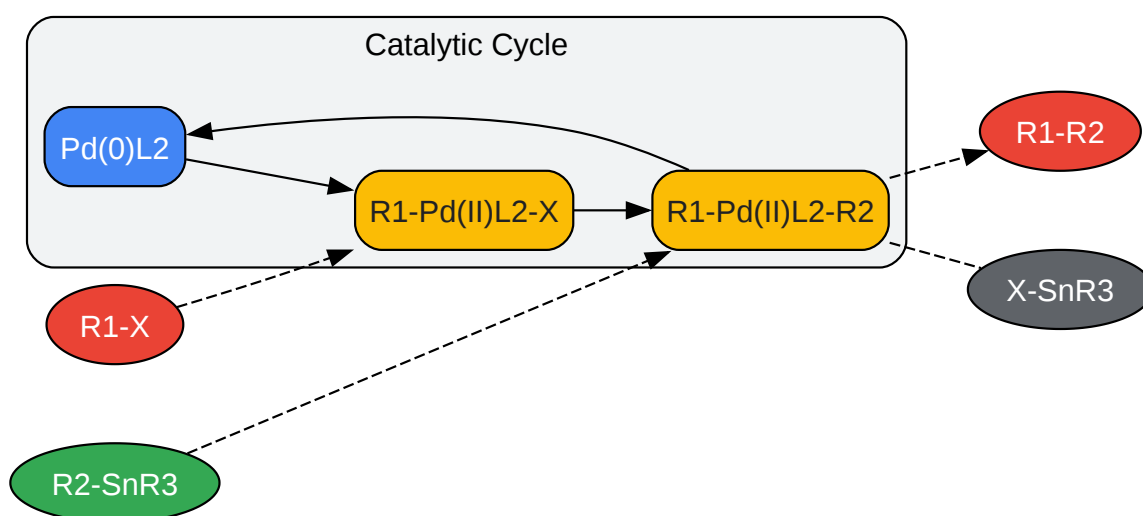
Signaling Pathway: The Stille Cross-Coupling Catalytic Cycle

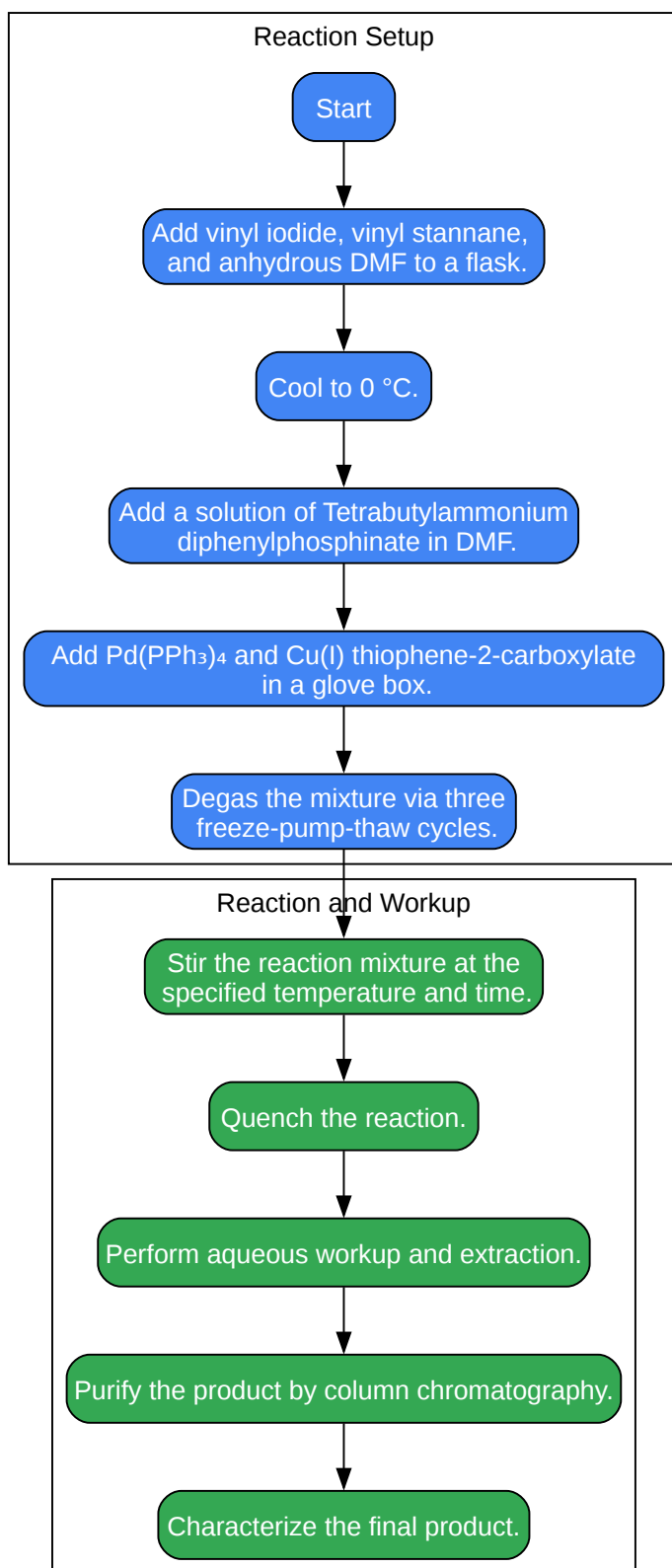
The generally accepted mechanism for the Stille cross-coupling reaction involves a catalytic cycle with a palladium(0) species. The key steps are oxidative addition, transmetalation, and reductive elimination. The role of additives like diphenylphosphinate is to facilitate one or more of these steps, often by interacting with byproducts.

Reductive Elimination

Transmetalation

Oxidative Addition





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References

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